

Spectroscopic Profile of 5-(3-Chloropropyl)-3-methylisoxazole: A Predictive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(3-Chloropropyl)-3-methylisoxazole

CAS No.: 130800-76-9

Cat. No.: B133869

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of **5-(3-Chloropropyl)-3-methylisoxazole**, a heterocyclic compound of interest in synthetic and medicinal chemistry. In the absence of publicly available experimental data, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), supported by data from analogous structures, to construct a reliable predicted spectroscopic profile. This guide is intended for researchers, scientists, and professionals in drug development to aid in the identification, characterization, and quality control of this molecule.

Introduction: The Rationale for Predictive Spectroscopy

5-(3-Chloropropyl)-3-methylisoxazole is a disubstituted isoxazole derivative with potential applications as a building block in the synthesis of more complex molecules, including pharmacologically active agents. The isoxazole core is a well-established scaffold in medicinal

chemistry, known to impart a range of biological activities.[1] Thorough characterization of such intermediates is paramount for ensuring the integrity of synthetic pathways and the quality of final products.

Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for the structural elucidation of organic molecules. However, experimental spectra for novel or niche compounds are not always readily available. In such cases, predictive spectroscopy, grounded in the foundational principles of each technique and informed by empirical data from structurally related compounds, serves as a powerful and scientifically valid alternative. This guide provides a detailed, predicted spectroscopic data set for **5-(3-Chloropropyl)-3-methylisoxazole**, offering a robust reference for researchers.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **5-(3-Chloropropyl)-3-methylisoxazole** are numbered as depicted in the diagram below. This numbering scheme will be used consistently in the assignment of NMR signals.

Caption: Molecular structure and atom numbering for **5-(3-Chloropropyl)-3-methylisoxazole**.

Predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone of structural organic chemistry. The predicted ^1H and ^{13}C NMR spectra for **5-(3-Chloropropyl)-3-methylisoxazole** are based on established chemical shift ranges for isoxazole derivatives and the predictable effects of alkyl and chloroalkyl substituents.[2][3] The spectra are predicted for a standard deuterated chloroform (CDCl_3) solvent.

Predicted ^1H NMR Data

The proton NMR spectrum is expected to show five distinct signals, corresponding to the methyl group, the isoxazole ring proton, and the three methylene groups of the chloropropyl chain.

Proton (Atom No.)	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Assignment Rationale
H-8	~ 2.3	Singlet (s)	N/A	The methyl protons on C3 are adjacent to a quaternary carbon and will appear as a singlet in a region typical for methyl groups attached to a π -system.
H-4	~ 6.0	Singlet (s)	N/A	The proton on C4 of the isoxazole ring is expected to be a singlet due to the absence of adjacent protons. Its chemical shift is downfield due to the electron-withdrawing nature of the heterocyclic ring.
H-6	~ 2.9	Triplet (t)	~ 7.5	These protons are adjacent to the isoxazole ring and a methylene group (C7), resulting in a triplet. The proximity to the

ring shifts this signal downfield.

H-7	~ 2.1	Quintet (p) or Multiplet (m)	~ 7.5	The protons on C7 are coupled to the protons on C6 and C8, leading to a more complex splitting pattern, likely a quintet or multiplet.
-----	-------	------------------------------	-------	--

H-8	~ 3.6	Triplet (t)	~ 7.5	The protons on C8 are adjacent to a chlorine atom, which is strongly electron-withdrawing, causing a significant downfield shift. They are coupled to the C7 protons, resulting in a triplet.
-----	-------	-------------	-------	---

Predicted ^{13}C NMR Data

The carbon NMR spectrum is predicted to show seven signals, corresponding to each unique carbon atom in the molecule.

Carbon (Atom No.)	Predicted Chemical Shift (δ , ppm)	Assignment Rationale
C-8 (CH ₃)	~ 12	Typical chemical shift for a methyl group attached to an sp ² carbon of a heterocyclic ring.
C-3	~ 160	The C3 carbon of the isoxazole ring, substituted with a methyl group, is expected to be significantly downfield.
C-4	~ 102	The C4 carbon, bearing a proton, will be the most upfield of the ring carbons.
C-5	~ 170	The C5 carbon, substituted with the alkyl chain, is also significantly deshielded and expected to be the most downfield ring carbon.
C-6	~ 28	The first methylene carbon of the propyl chain, attached to the isoxazole ring.
C-7	~ 32	The central methylene carbon of the propyl chain.
C-8 (CH ₂ Cl)	~ 44	The terminal methylene carbon, deshielded by the attached chlorine atom.

Predicted Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. The predicted IR spectrum of **5-(3-Chloropropyl)-3-methylisoxazole** is expected to exhibit several characteristic absorption bands.^[4]

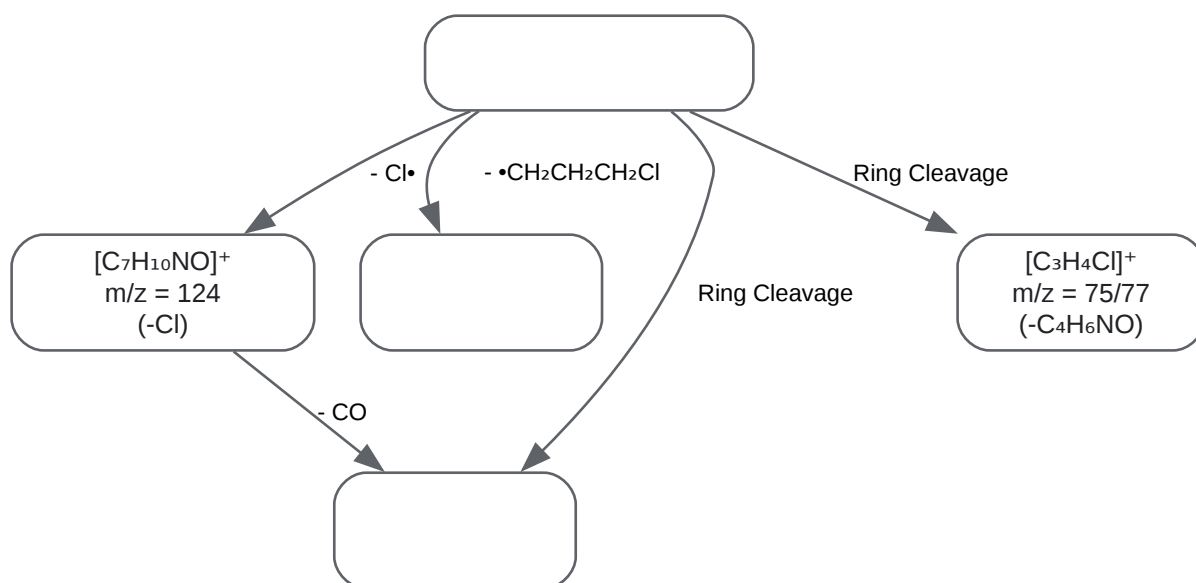
Predicted Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3120 - 3150	C-H stretch	Isoxazole ring C-H
2850 - 3000	C-H stretch	Alkyl CH ₂ and CH ₃ groups
1600 - 1620	C=N stretch	Isoxazole ring
1450 - 1480	C=C stretch	Isoxazole ring
1400 - 1450	C-H bend	Alkyl CH ₂ and CH ₃ groups
1100 - 1200	C-O-N stretch	Isoxazole ring
650 - 750	C-Cl stretch	Chloropropyl group

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **5-(3-Chloropropyl)-3-methylisoxazole** (C₇H₁₀ClNO), the predicted molecular weight is approximately 159.61 g/mol. The electron ionization (EI) mass spectrum is expected to show a molecular ion peak ([M]⁺) and several characteristic fragment ions. The presence of chlorine will result in a characteristic M+2 peak with an intensity of about one-third of the M peak, corresponding to the ³⁷Cl isotope.

Predicted Fragmentation Pathway

The fragmentation of 3,5-disubstituted isoxazoles is often initiated by the cleavage of the N-O bond, which is the weakest bond in the ring.^{[5][6]} The subsequent fragmentation pathway for **5-(3-Chloropropyl)-3-methylisoxazole** is predicted as follows:



[Click to download full resolution via product page](#)

Caption: Predicted major fragmentation pathways for **5-(3-Chloropropyl)-3-methylisoxazole** in EI-MS.

Summary of Predicted Key Ions

m/z (Mass/Charge Ratio)	Predicted Ion Structure	Formation Rationale
159/161	$[C_7H_{10}ClNO]^+$	Molecular ion ($[M]^+$) with isotopic pattern for one chlorine atom.
124	$[C_7H_{10}NO]^+$	Loss of a chlorine radical from the molecular ion.
82	$[C_5H_8N]^+$	A common fragment for 3-methylisoxazoles resulting from ring cleavage and loss of CO.
75/77	$[C_3H_4Cl]^+$	The chloropropyl cation fragment.
69	$[C_4H_5O]^+$	The 3-methylisoxazole ring fragment after loss of the chloropropyl side chain.

Experimental Protocols: A General Guide

While this document provides predicted data, the following are generalized, step-by-step methodologies for acquiring experimental data for **5-(3-Chloropropyl)-3-methylisoxazole**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrument Setup:** Use a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A wider spectral width (e.g., 0-220 ppm) and a longer acquisition time with more scans will be necessary due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra to the TMS signal at 0.00 ppm.

IR Spectroscopy Protocol

- **Sample Preparation:** For a neat liquid, a small drop can be placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates. For a solid, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- **Instrument Setup:** Use a Fourier-transform infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum, typically in the range of 4000 to 400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce a dilute solution of the sample (e.g., in methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- **Ionization:** Use electron ionization (EI) at 70 eV for GC-MS to induce fragmentation, or a softer ionization technique like electrospray ionization (ESI) for LC-MS to primarily observe the molecular ion.
- **Mass Analysis:** Scan a suitable mass range (e.g., m/z 40-300) to detect the molecular ion and fragment ions.
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

This technical guide presents a detailed, predicted spectroscopic profile of **5-(3-Chloropropyl)-3-methylisoxazole**. By applying fundamental principles of spectroscopy and leveraging data from analogous compounds, this document provides a valuable resource for the scientific community. The predicted NMR, IR, and MS data, along with generalized experimental protocols, will aid in the synthesis, identification, and quality assessment of this important chemical intermediate. It is anticipated that this guide will facilitate further research and development involving **5-(3-Chloropropyl)-3-methylisoxazole**.

References

- Aires-de-Sousa, M., Hemmer, J., Gasteiger, J. (2002). Prediction of ^1H NMR Chemical Shifts Using Neural Networks. *Analytical Chemistry*, 74(1), 80-90.
- Piaz, V. D., et al. (2024). Synthesis of 3,5-disubstituted isoxazoles by domino reductive Nef reaction/cyclization of β -nitroenones. *Organic & Biomolecular Chemistry*.
- Hufsky, F., Scheubert, K., & Böcker, S. (2014). Computational Mass Spectrometry for Small-Molecule Fragmentation. *Trends in Analytical Chemistry*, 53, 41–48.
- Allen, F., et al. (2014). How Well Can We Predict Mass Spectra from Structures? Benchmarking Competitive Fragmentation Modeling for Metabolite Identification on Untrained Tandem Mass Spectra. *Journal of the American Society for Mass Spectrometry*, 25(11), 1884-1895.

- Banfi, D., & Patiny, L. (2008). : Resurrecting and processing NMR spectra on-line. *Chimia*, 62(4), 280-281.
- Cheminfo.org. (n.d.). Predict ¹³C NMR spectra. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). FT-IR spectra of a 3-chloropropyl-modified MNPs. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthesis of 3,5-disubstituted isoxazoles by domino reductive Nef reaction/cyclization of β -nitroenones - *Organic & Biomolecular Chemistry* (RSC Publishing)
DOI:10.1039/D4OB00232F [pubs.rsc.org]
- 2. Visualizer loader [nmrdb.org]
- 3. bcc.bas.bg [bcc.bas.bg]
- 4. researchgate.net [researchgate.net]
- 5. Prediction of Fragmentation Pathway of Natural Products, Antibiotics, and Pesticides by ChemFrag - PMC [pmc.ncbi.nlm.nih.gov]
- 6. egrove.olemiss.edu [egrove.olemiss.edu]
- To cite this document: BenchChem. [Spectroscopic Profile of 5-(3-Chloropropyl)-3-methylisoxazole: A Predictive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b133869/docs#spectroscopic-profile-of-5-3-chloropropyl-3-methylisoxazole-a-predictive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)